

Dealing with low yield during the solid-phase synthesis of Dermaseptin peptides.

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Compound of Interest

Compound Name: Dermaseptin TFA

Cat. No.: B14079993

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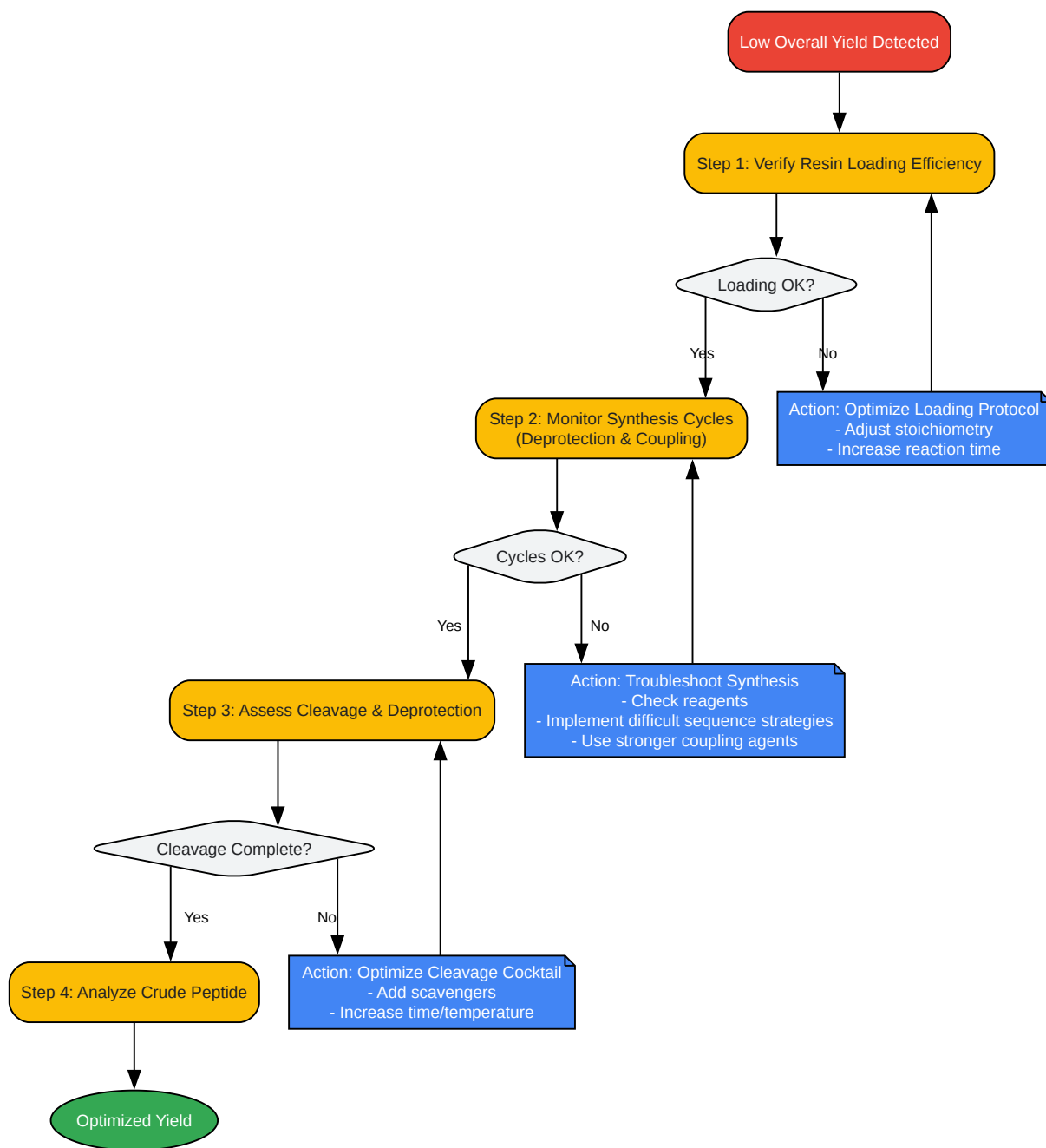
Technical Support Center: Solid-Phase Synthesis of Dermaseptin Peptides

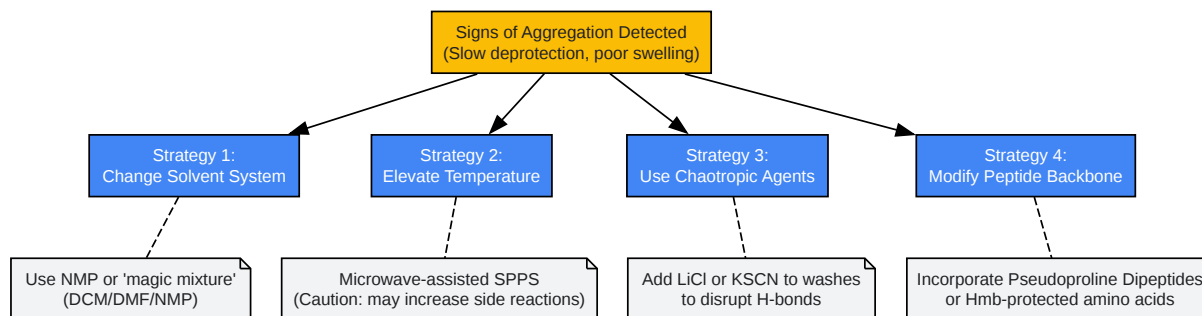
Welcome to the technical support center for the solid-phase peptide synthesis (SPPS) of Dermaseptin peptides. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges related to low synthesis yield.

Troubleshooting Low Yield: A Step-by-Step Guide

Low peptide yield is a common issue in SPPS, particularly with "difficult sequences" like those often found in Dermaseptin peptides, which can be hydrophobic and prone to aggregation.^{[1][2][3]} This guide will walk you through diagnosing and resolving potential causes of low yield at various stages of your synthesis.

Diagram: General Troubleshooting Workflow for Low Yield SPPS





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References

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